

# confirming the existence of a bamboo coral reef at AMOR

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## Bamboo Coral Reef Confirmed at Arctic Mid-Ocean Ridge

A groundbreaking discovery has confirmed the existence of a bamboo coral reef along the Arctic Mid-Ocean Ridge (**AMOR**), a finding that challenges previous understandings of where such reefs can form.

Marine researchers on a MAREANO expedition in the Norwegian Sea have documented what is believed to be the first-ever bamboo coral reef.<sup>[1]</sup> While bamboo coral gardens, where the corals grow in dense clusters directly from the seabed, were expected, the team was surprised to find them growing on top of dead coral skeletons—a key characteristic of reef formation.<sup>[1]</sup><sup>[2]</sup>

The potential reef was observed over an 800-meter-long transect at a depth of nearly one kilometer.<sup>[1]</sup><sup>[2]</sup> Heidi Kristine Meyer, a marine researcher at the Institute of Marine Research, stated, "As far as we know, this is the first time it's been documented that bamboo coral may also form reefs."<sup>[1]</sup> Even if the formation does not strictly meet the definition of a reef, it represents the densest and most extensive occurrence of these corals ever recorded.<sup>[1]</sup>

The discovery was made on the crest of an underwater ridge on the **AMOR**.<sup>[2]</sup> Initial signs of what appeared to be a bamboo coral garden were first noticed in footage from a Norwegian Offshore Directorate survey in February 2024, prompting the targeted MAREANO expedition.

[2] The reef is characterized by live bamboo corals growing on a thick carpet of dead coral rubble.[1][2]

Like other coral reefs, this newly discovered ecosystem is teeming with marine life.[1] Observations have identified a rich biodiversity including ascidians, anemones, sponges, hydrozoans, bryozoans, and various species of fish and skates. The presence of skate eggs and juveniles suggests the area may serve as an important nursery ground.[1]

Bamboo corals are deep-water corals known for their jointed skeletons that resemble bamboo. While they are common in deep waters and can be used to study past ocean conditions, this is the first instance of them forming a reef structure.[3][4] This discovery underscores how much is still unknown about the deep sea, an environment that is often said to be less explored than the surface of Mars.[5]

The **AMOR** is a component of the larger Atlantic Meridional Overturning Circulation (AMOC), a major system of ocean currents that plays a crucial role in regulating climate.[6][7] The health and stability of deep-sea ecosystems like this newly found reef can be influenced by changes in these large-scale oceanographic processes.[8][9]

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